

# In-Depth Technical Guide to the Spectroscopic Data of Swertiaside

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Swertiaside

Cat. No.: B15623992

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## Introduction

**Swertiaside** is a secoiridoid glycoside, a class of natural products known for their diverse biological activities. Found in plants of the Swertia genus, **Swertiaside** has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the spectroscopic data for **Swertiaside**, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, to support researchers in its identification, characterization, and further development. The information presented herein is crucial for quality control, structural confirmation, and as a foundation for mechanistic studies.

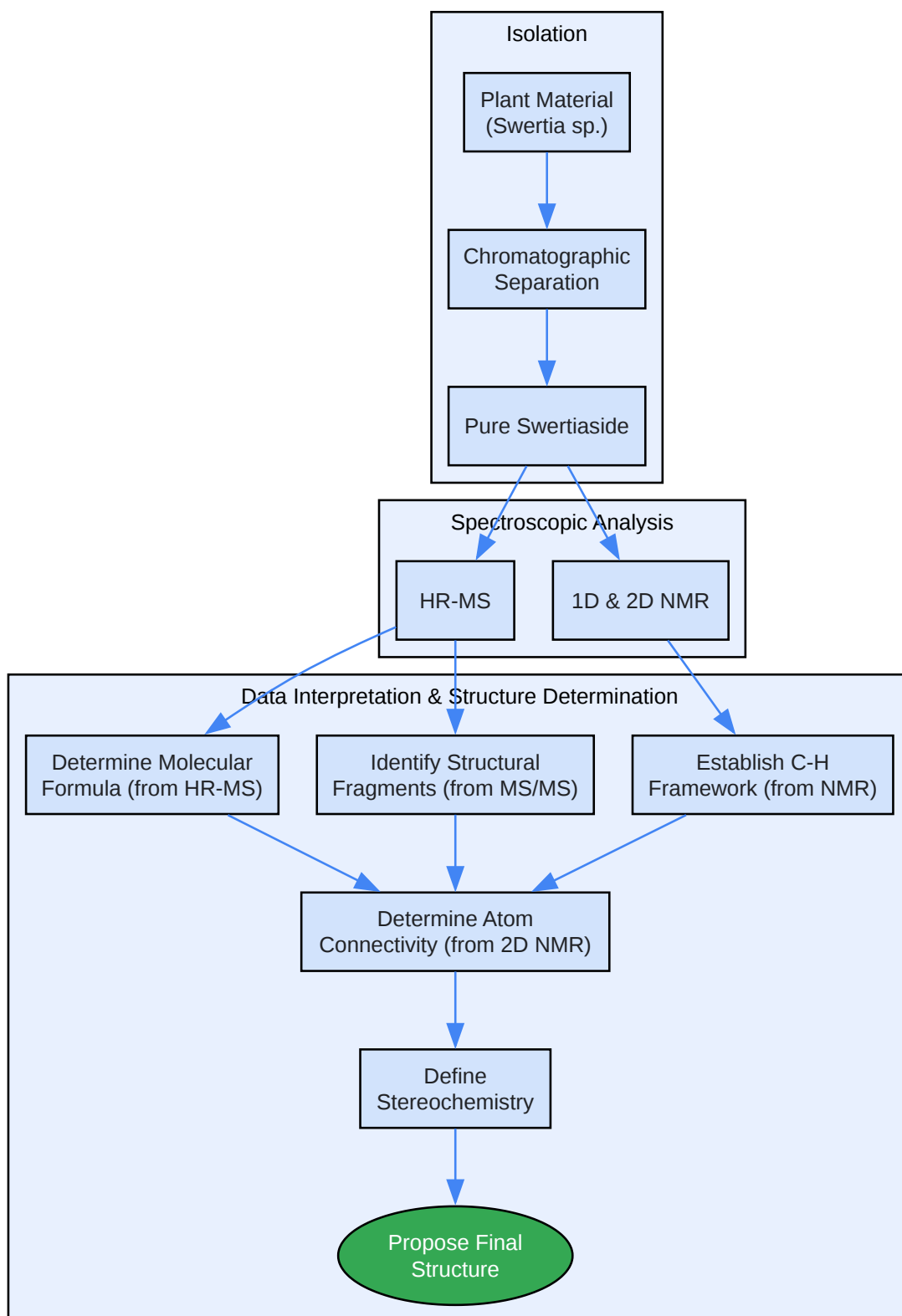
## Chemical Structure

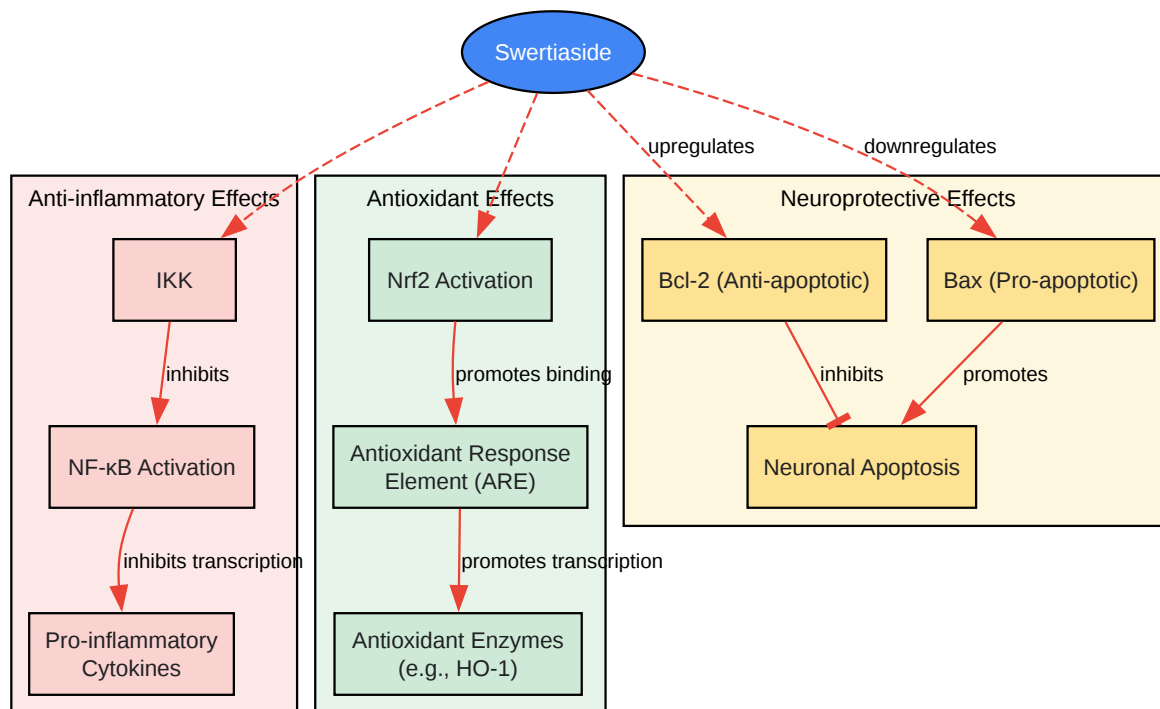
The chemical structure of **Swertiaside** is presented below. It consists of a secoiridoid aglycone linked to a glucose molecule.

Chemical Formula:  $C_{23}H_{28}O_{12}$  [1]

Molecular Weight: 496.5 g/mol [1]

Figure 1: Chemical Structure of **Swertiaside**





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## References

- 1. Swertiaside | C<sub>23</sub>H<sub>28</sub>O<sub>12</sub> | CID 101285202 - PubChem [pubchem.ncbi.nlm.nih.gov]
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